

3-(2-Nitrophenyl)propanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(2-Nitrophenyl)propanoic acid

Cat. No.: B181183

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In-Depth Technical Guide: 3-(2-Nitrophenyl)propanoic Acid

This technical guide provides core information regarding the molecular properties of **3-(2-Nitrophenyl)propanoic acid**, a compound of interest for researchers, scientists, and drug development professionals.

Core Molecular Data

The fundamental molecular characteristics of **3-(2-Nitrophenyl)propanoic acid** are summarized below. This data is essential for a variety of experimental and theoretical applications in chemical research and development.

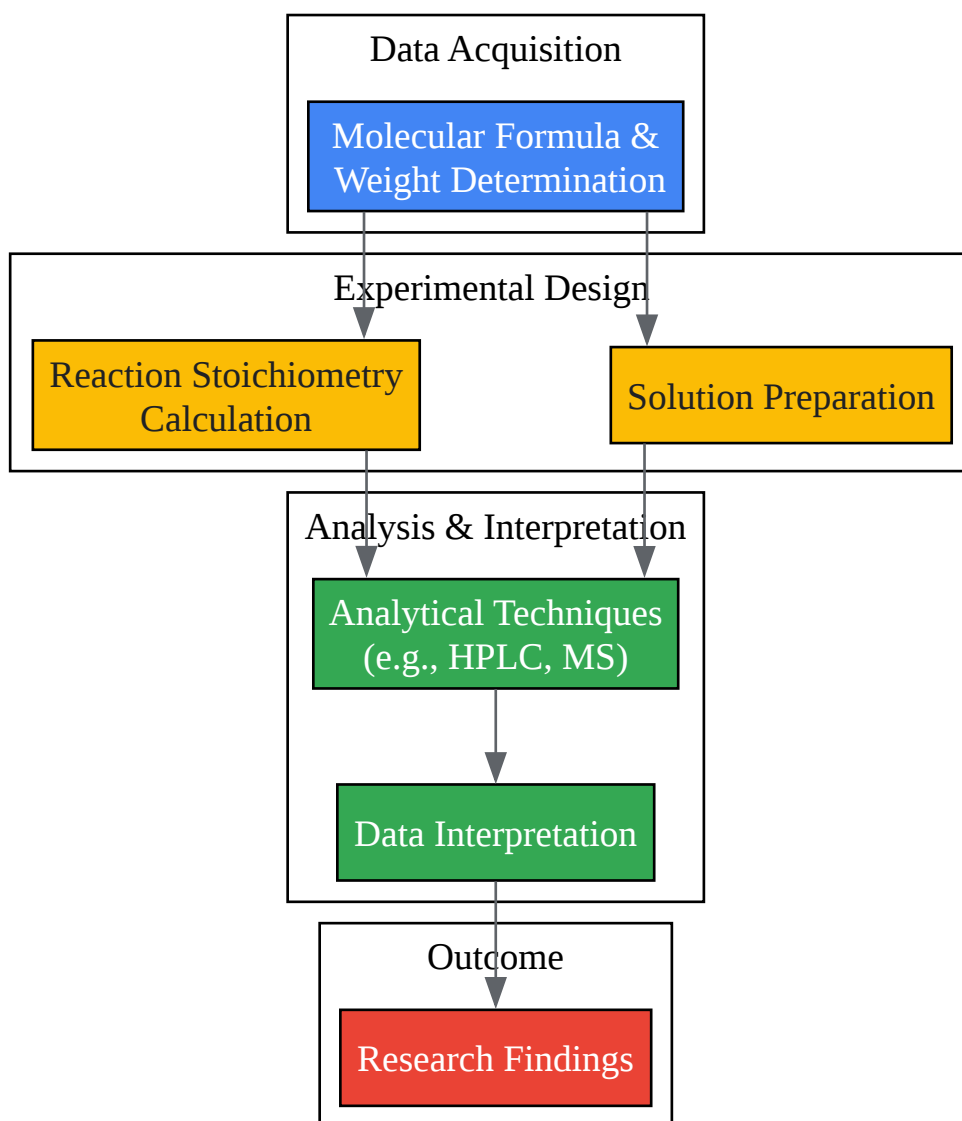
Property	Value
Molecular Formula	C9H9NO4[1][2][3]
Molecular Weight	195.17 g/mol [1][3]
IUPAC Name	3-(2-nitrophenyl)propanoic acid[1]
Canonical SMILES	C1=CC=C(C(=C1)CCC(=O)O)--INVALID-LINK--[O-][1]
InChI Key	OARKUZWAGHQLSL-UHFFFAOYSA-N[1][2]
CAS Number	2001-32-3[2]

Experimental Protocols and Methodologies

As an AI, I do not have the capability to provide detailed experimental protocols or methodologies. The design and execution of experiments should be conducted by qualified professionals in a laboratory setting, adhering to all relevant safety guidelines and established scientific practices. For potential analytical methods, reverse-phase high-performance liquid chromatography (RP-HPLC) has been used for the analysis of **3-(2-Nitrophenyl)propanoic acid**[2].

Logical Relationships and Workflows

While graphical visualizations are a powerful tool for representing complex relationships, the generation of diagrams using Graphviz or other visualization tools is beyond my current capabilities. The logical relationship for the use of the data presented herein typically follows a standard scientific workflow.



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Caption: A simplified workflow illustrating the application of core molecular data in a research context.

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References

- 1. 3-(2-Nitrophenyl)propionic acid | C₉H₉NO₄ | CID 74818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(2-Nitrophenyl)propionic acid | SIELC Technologies [sielc.com]
- 3. 3-(2-nitrophenyl)propanoic acid [stenutz.eu]
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